

1-(4-Chloro-butoxy)-4-nitrobenzene chemical structure

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Compound of Interest

Compound Name: 1-(4-Chloro-butoxy)-4-nitrobenzene

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An In-depth Technical Guide to **1-(4-Chloro-butoxy)-4-nitrobenzene**: Synthesis, Characterization, and Applications

Introduction

1-(4-Chloro-butoxy)-4-nitrobenzene is a bifunctional organic compound of significant interest to researchers in medicinal chemistry and materials science. Its structure is characterized by two key reactive centers: an electron-deficient nitroaromatic ring and a terminal primary alkyl chloride. The nitro group can be readily transformed into a versatile amine, while the chlorobutyl chain provides a reactive electrophilic site for nucleophilic substitution. This unique combination makes it an invaluable building block or linker for the synthesis of more complex molecular architectures, including novel therapeutic agents and functional materials.

This guide provides a comprehensive technical overview of **1-(4-chloro-butoxy)-4-nitrobenzene**, detailing its synthesis via the Williamson ether synthesis, its mechanistic underpinnings, predicted analytical characteristics, and its potential applications as a synthetic intermediate. It is designed to serve as a foundational resource for scientists and drug development professionals seeking to leverage this compound in their research.

Physicochemical and Spectroscopic Profile

While a dedicated experimental dataset for this specific molecule is not broadly available, its properties can be reliably predicted based on its constituent functional groups and data from close structural analogs like 1-butoxy-4-nitrobenzene[1].

Property	Value	Source
IUPAC Name	1-(4-Chlorobutoxy)-4-nitrobenzene	N/A
Molecular Formula	C ₁₀ H ₁₂ ClNO ₃	N/A
Molecular Weight	229.66 g/mol	N/A
Appearance	Expected to be a pale yellow solid or oil	Analog Data
Solubility	Insoluble in water; soluble in common organic solvents (e.g., acetone, diethyl ether, toluene)	Analog Data[2]

Predicted Spectroscopic Data:

- ¹H NMR:** Peaks corresponding to aromatic protons on the nitrobenzene ring (approx. 6.9-8.2 ppm), two distinct methylene groups adjacent to the oxygen and chlorine atoms (triplets, approx. 3.6-4.1 ppm), and two central methylene groups in the butyl chain (multiplet, approx. 1.8-2.0 ppm).
- ¹³C NMR:** Aromatic carbons (approx. 114-164 ppm), with the carbon bearing the nitro group being significantly deshielded. Aliphatic carbons for the butyl chain (approx. 25-68 ppm).
- IR Spectroscopy:** Characteristic peaks for Ar-NO₂ (asymmetric and symmetric stretches, ~1520 cm⁻¹ and ~1345 cm⁻¹), C-O-C ether linkage (~1250 cm⁻¹), and C-Cl bond (~600-800 cm⁻¹).
- Mass Spectrometry (EI):** A molecular ion peak (M⁺) at m/z 229 and a characteristic M+2 peak at m/z 231 with an intensity of approximately one-third of the M⁺ peak, confirming the presence of chlorine.

presence of a single chlorine atom.

Synthesis and Mechanistic Rationale

The most direct and efficient route for preparing **1-(4-chloro-butoxy)-4-nitrobenzene** is the Williamson ether synthesis.^{[3][4]} This classical organic reaction forms an ether from an organohalide and a deprotonated alcohol (alkoxide) and is widely used for its reliability and broad scope.^[3]

The Williamson Ether Synthesis Approach

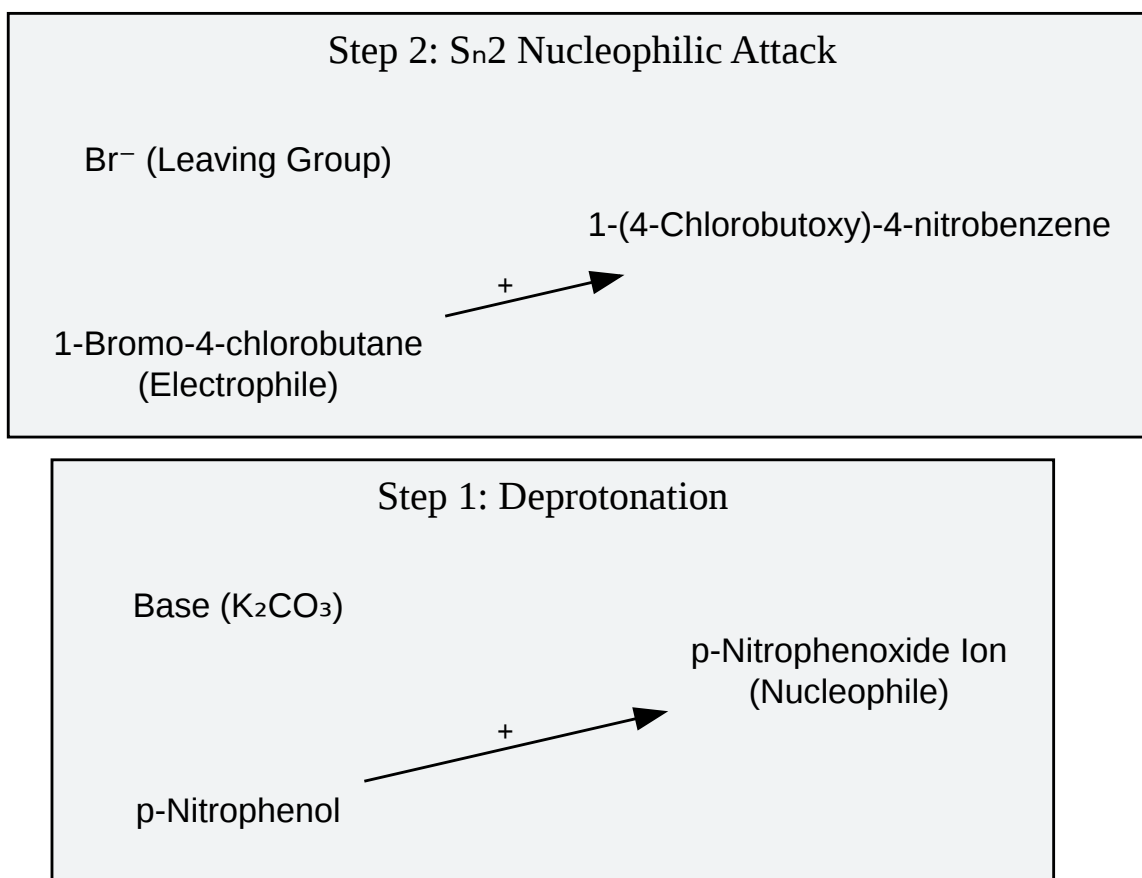
The synthesis involves the reaction of a p-nitrophenoxide ion with a suitable 4-carbon alkylating agent containing a terminal chlorine, such as 1-bromo-4-chlorobutane or 1,4-dichlorobutane. The phenoxide is generated in situ by deprotonating p-nitrophenol with a moderate base like potassium carbonate.^{[5][6]}

Mechanistic Breakdown

The reaction proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism.^{[3][6]}

- **Deprotonation:** The acidic phenolic proton of p-nitrophenol is abstracted by a base (e.g., K_2CO_3), forming the highly nucleophilic p-nitrophenoxide ion. The electron-withdrawing nitro group increases the acidity of the phenol, facilitating this step.
- **Nucleophilic Attack:** The p-nitrophenoxide ion then attacks the primary carbon of the alkyl halide. This backside attack occurs in a single, concerted step, displacing the halide leaving group (e.g., bromide or chloride) to form the ether linkage.^[3]

Causality in Experimental Design: The choice of a primary alkyl halide is critical. Secondary and tertiary alkyl halides would favor a competing E2 elimination reaction, especially with a strong nucleophile like a phenoxide, leading to the formation of alkene byproducts instead of the desired ether.^{[3][7]}



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Caption: Reaction mechanism for the Williamson ether synthesis.

Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of analogous aryl ethers.[5][8]

Materials and Equipment:

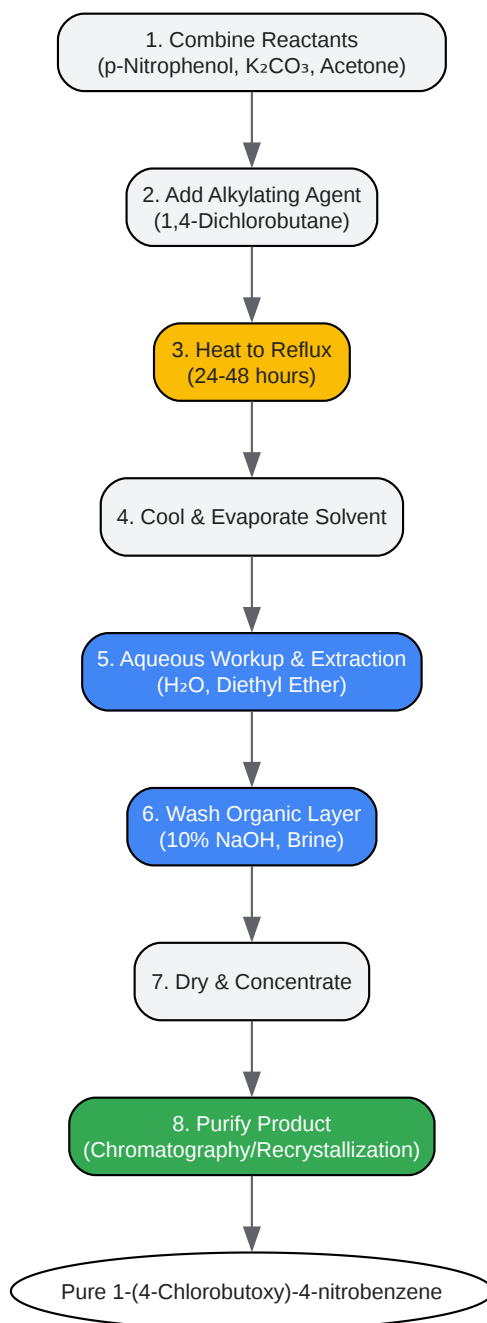
- p-Nitrophenol
- 1,4-Dichlorobutane (or 1-bromo-4-chlorobutane)

- Anhydrous potassium carbonate (K_2CO_3)
- Acetone (anhydrous)
- Diethyl ether or Benzene
- 10% Sodium hydroxide solution
- Round-bottom flask, reflux condenser, heating mantle, separatory funnel, rotary evaporator

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add p-nitrophenol (1.0 eq), anhydrous potassium carbonate (1.0-1.2 eq), and anhydrous acetone.
- **Addition of Alkylating Agent:** While stirring, add 1,4-dichlorobutane (1.1-1.5 eq) to the mixture. Using a slight excess of the dichlorobutane can drive the reaction to completion but may require more rigorous purification.
- **Reflux:** Heat the mixture to reflux (the boiling point of acetone, $\sim 56^\circ C$) using a heating mantle. Allow the reaction to proceed for 24-48 hours, monitoring its progress by Thin Layer Chromatography (TLC).
- **Workup - Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the acetone using a rotary evaporator.
- **Workup - Extraction:** Add water to the residue to dissolve the inorganic salts. Extract the aqueous layer twice with diethyl ether.
- **Workup - Washing:** Combine the organic layers and wash them three times with a 10% sodium hydroxide solution to remove any unreacted p-nitrophenol. Follow with a wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent in vacuo to yield the crude product.

- Purification: The crude product, likely a yellow liquid or solid, can be purified by column chromatography on silica gel or by recrystallization to obtain the pure **1-(4-chloro-butoxy)-4-nitrobenzene**.



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Caption: Experimental workflow for the synthesis of the target compound.

Reactivity and Synthetic Utility in Drug Development

The value of **1-(4-chloro-butoxy)-4-nitrobenzene** lies in its dual reactivity, which allows for sequential or orthogonal chemical modifications.

The Alkyl Chloride Terminus: An Electrophilic Handle

The primary alkyl chloride is an excellent site for S_N2 reactions. This allows for the covalent attachment of a wide variety of nucleophilic moieties, making it a highly effective linker molecule. Potential transformations include:

- Reaction with amines: Forms secondary or tertiary amines, a common linkage in drug molecules.
- Reaction with thiols: Produces thioethers.
- Reaction with azides: Yields an alkyl azide, which can then be used in "click chemistry" (e.g., Huisgen cycloaddition) or reduced to a primary amine.
- Reaction with carboxylates: Forms ester linkages.

The Nitroaromatic Moiety: A Versatile Precursor

The nitro group significantly influences the electronic properties of the aromatic ring and serves as a masked amino group.^[2]

- Reduction to Aniline: The most common and powerful transformation is the reduction of the nitro group to an aniline derivative (4-(4-chlorobutoxy)aniline). This is typically achieved with high yield using reagents like iron powder in acidic medium, tin(II) chloride, or catalytic hydrogenation.^[2]
- Post-Reduction Chemistry: The resulting aniline is a versatile intermediate for numerous reactions, including:
 - Amide bond formation (acylation).
 - Sulfonamide synthesis.
 - Diazotization followed by Sandmeyer or related reactions to introduce a range of other functional groups.

- Participation in cross-coupling reactions.

Safety and Handling

Given the lack of specific toxicological data for **1-(4-chloro-butoxy)-4-nitrobenzene**, a cautious approach based on its precursors, particularly 1-chloro-4-nitrobenzene, is mandatory. 1-chloro-4-nitrobenzene is classified as toxic if swallowed, inhaled, or in contact with skin, and is a suspected carcinogen and mutagen.^{[9][10][11]}

Hazard Category	Precautionary Measures and PPE	First Aid
Inhalation	Use only in a well-ventilated chemical fume hood. ^[10] Avoid breathing dust or vapors.	Remove person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. ^{[9][10]}
Skin Contact	Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure. ^{[10][12]}	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention. ^[9]
Eye Contact	Wear chemical safety goggles or a face shield. ^[10]	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. ^[9]
Ingestion	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. ^[9]	Do NOT induce vomiting. Rinse mouth. Call a physician or poison control center immediately. ^[10]
Environmental	Toxic to aquatic life with long-lasting effects. ^{[9][11]} Do not allow to enter drains or waterways.	Contain spills with absorbent material and dispose of in a sealed container according to local regulations. ^[12]

Conclusion

1-(4-Chloro-butoxy)-4-nitrobenzene is a highly valuable, non-commercially available synthetic intermediate that can be readily prepared via the robust Williamson ether synthesis. Its bifunctional nature—a nucleophile-receptive alkyl chloride and a reducible nitro group—provides chemists with two distinct and versatile points for molecular elaboration. These characteristics make it an ideal building block for constructing linkers, scaffolds, and complex target molecules in drug discovery and advanced materials research. Proper adherence to safety protocols based on the hazardous nature of its precursors is essential for its handling and use in the laboratory.

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